

Synthesis of Z-Cefprozil from 7-APRA

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Compound of Interest

Compound Name: *Z-Cefprozil*
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An Application Note and Comprehensive Protocol for the Synthesis of (Z)-Cefprozil from a 7-ACA Precursor

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a detailed application note and a comprehensive, step-by-step protocol for the synthesis of (Z)-Cefprozil, a second-generation oral cephalosporin antibiotic. The synthesis commences from the readily available precursor, 7-aminocephalosporanic acid (7-ACA). The methodology is bifurcated into two primary stages: the stereoselective formation of the key intermediate, (Z)-7-amino-3-(prop-1-en-1-yl)-3-cephem-4-carboxylic acid (7-APRA), via a Wittig reaction, followed by the acylation of the 7-amino group with a protected D-(-)-p-hydroxyphenylglycine derivative (Dane salt). This guide is designed to provide researchers and drug development professionals with a robust and reproducible procedure, underpinned by mechanistic insights and practical considerations for achieving high yield and stereoselectivity.

Introduction

Cefprozil is a broad-spectrum, second-generation cephalosporin antibiotic effective against a range of Gram-positive and Gram-negative bacteria.^[1] It functions by inhibiting the synthesis of the bacterial cell wall. Cefprozil is commercially available as a mixture of (Z) and (E) geometric isomers in approximately a 90:10 ratio. The antibacterial activity is predominantly attributed to the (Z)-isomer, making its stereoselective synthesis a critical objective in pharmaceutical manufacturing.^[1]

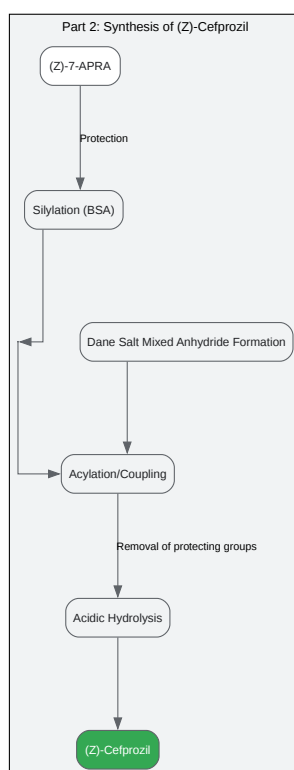
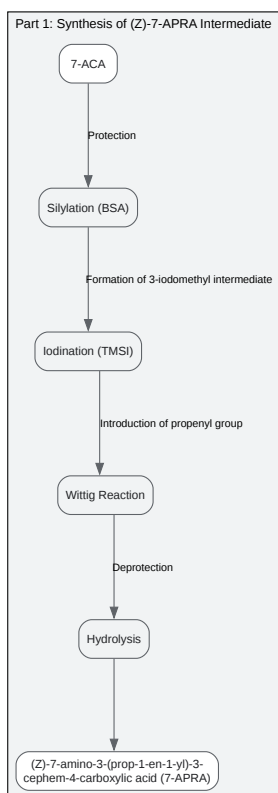
The synthetic pathway detailed herein begins with 7-aminocephalosporanic acid (7-ACA), a foundational building block for a vast array of semi-synthetic cephalosporins, derived from the fermentation of *Cephalosporium acremonium*.^[2] The core of this synthetic strategy involves two pivotal transformations:

- **Formation of the C-3 Propenyl Side Chain:** A stereoselective Wittig reaction is employed to introduce the (Z)-propenyl group at the C-3 position of the cephem nucleus. This is achieved by first converting the 3-acetoxymethyl group of 7-ACA into a 3-iodomethyl intermediate, which is then reacted with a phosphorus ylide. The use of non-stabilized ylides in the Wittig reaction inherently favors the formation of the (Z)-alkene, a key mechanistic feature that will be elaborated upon.^{[3][4]}
- **Acylation of the 7-Amino Group:** The 7-amino group of the 7-APRA intermediate is acylated using the Dane salt of D-(-)-p-hydroxyphenylglycine. The Dane salt serves as a convenient protecting group for the amino and carboxyl functionalities of the p-hydroxyphenylglycine side chain, allowing for efficient coupling to the cephem core.^{[1][5]}

This document provides a comprehensive, self-validating protocol with in-depth explanations of the chemical principles governing each step, ensuring both reproducibility and a thorough understanding of the process.

Overall Synthetic Scheme

The synthesis of (Z)-Cefprozil from 7-ACA proceeds through the formation of the key intermediate 7-APRA, followed by coupling with the protected side chain and subsequent deprotection.



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Caption: Overall workflow for the synthesis of (Z)-Cefprozil from 7-ACA.

Materials and Reagents

Reagent	Acronym	Formula	M.W. (g/mol)	Supplier	Notes
7-Aminocephalosporanic acid	7-ACA	C ₁₀ H ₁₂ N ₂ O ₅ S	272.28	Major chemical suppliers	Starting material
N,O-Bis(trimethylsilyl)acetamide	BSA	C ₈ H ₂₁ NOSi ₂	203.43	Major chemical suppliers	Silylating agent for protection of amine and carboxyl groups
Iodotrimethylsilane	TMSI	C ₃ H ₉ ISi	200.09	Major chemical suppliers	Reagent for iodination at C-3 position
Triphenylphosphine	PPh ₃	C ₁₈ H ₁₅ P	262.29	Major chemical suppliers	Precursor for Wittig ylide formation
Sodium hexamethyldisilazide	NaHMDS	C ₆ H ₁₈ NNaSi ₂	183.37	Major chemical suppliers	Strong, non-nucleophilic base for ylide generation
Acetaldehyde	-	C ₂ H ₄ O	44.05	Major chemical suppliers	Reactant in Wittig reaction to form the propenyl group

D-(-)- α -p-Hydroxyphenylglycine Dane potassium salt	D-HPG-DK	$C_{13}H_{14}KNO_4$	303.36	Major chemical suppliers	Protected amino acid side chain
Ethyl chloroformate	-	$C_3H_5ClO_2$	108.52	Major chemical suppliers	For formation of mixed anhydride
N-Methylmorpholine	NMM	$C_5H_{11}NO$	101.15	Major chemical suppliers	Base catalyst for mixed anhydride formation
Dichloromethane	DCM	CH_2Cl_2	84.93	Major chemical suppliers	Anhydrous, reaction solvent
Acetonitrile	ACN	C_2H_3N	41.05	Major chemical suppliers	Anhydrous, reaction solvent
Hydrochloric acid	HCl	HCl	36.46	Major chemical suppliers	For pH adjustment and deprotection
Dimethylformamide	DMF	C_3H_7NO	73.09	Major chemical suppliers	Solvent for isolation of Cefprozil as DMF solvate

Experimental Protocols

Protocol 1: Synthesis of (Z)-7-amino-3-(prop-1-en-1-yl)-3-cephem-4-carboxylic acid (7-APRA)

This protocol is adapted from methodologies described in the patent literature, focusing on the stereoselective formation of the (Z)-propenyl group via a Wittig reaction.[6]

Step 1.1: Silylation of 7-ACA

- To a dry, nitrogen-purged 500 mL three-necked flask equipped with a magnetic stirrer, add 7-ACA (27.2 g, 0.1 mol) and anhydrous acetonitrile (250 mL).
- With stirring, add N,O-bis(trimethylsilyl)acetamide (BSA) (50.8 g, 0.25 mol) dropwise at room temperature.
- Stir the mixture at 40-45 °C for 3-4 hours until a clear solution is obtained, indicating the formation of the bis-silylated 7-ACA.

Rationale: The protection of the 7-amino and 4-carboxyl groups as their trimethylsilyl derivatives increases the solubility of the starting material in organic solvents and prevents unwanted side reactions in the subsequent steps.[1]

Step 1.2: Iodination of Silylated 7-ACA

- Cool the solution from Step 1.1 to 10-15 °C in an ice bath.
- Slowly add iodotrimethylsilane (TMSI) (30.0 g, 0.15 mol) dropwise over 30 minutes, maintaining the temperature below 20 °C.
- Stir the reaction mixture at 15 °C for 1-2 hours. The reaction progress can be monitored by thin-layer chromatography (TLC). This step forms the 3-iodomethyl intermediate.

Rationale: TMSI facilitates the conversion of the 3-acetoxymethyl group into a more reactive 3-iodomethyl group, which is a good leaving group for the subsequent formation of the phosphonium salt.[6]

Step 1.3: Wittig Reaction for (Z)-Propenyl Group Formation

- In a separate dry, nitrogen-purged flask, dissolve triphenylphosphine (31.5 g, 0.12 mol) in anhydrous acetonitrile (100 mL).

- Add this solution to the reaction mixture from Step 1.2 at 15 °C. Stir for 1 hour to form the phosphonium salt in situ.
- Cool the mixture to 0-5 °C and add a solution of sodium hexamethyldisilazide (NaHMDS) (22.0 g, 0.12 mol) in tetrahydrofuran (THF) dropwise, maintaining the temperature below 5 °C. This generates the phosphorus ylide, which typically has a deep orange or red color.
- After the addition of NaHMDS is complete, add acetaldehyde (6.6 g, 0.15 mol) dropwise, keeping the temperature below 5 °C.
- Allow the reaction to stir at 0-5 °C for 2-3 hours and then at room temperature for an additional 2 hours.

Rationale: The reaction of the in situ generated phosphonium salt with a strong, non-nucleophilic base like NaHMDS forms the phosphorus ylide. The subsequent reaction with acetaldehyde, a non-stabilized ylide reaction, proceeds through a kinetically controlled pathway that favors the formation of the cis- or (Z)-alkene.[3][4]

Step 1.4: Hydrolysis and Isolation of 7-APRA

- Cool the reaction mixture to 0-5 °C and slowly add water (100 mL) to quench the reaction and hydrolyze the silyl protecting groups.
- Adjust the pH of the mixture to 3.5-4.0 with 2N hydrochloric acid. A precipitate will form.
- Stir the slurry at 0-5 °C for 1 hour.
- Filter the solid precipitate, wash with cold water (2 x 50 mL) and then with acetone (2 x 50 mL).
- Dry the solid under vacuum at 40 °C to yield (Z)-7-amino-3-(prop-1-en-1-yl)-3-cephem-4-carboxylic acid (7-APRA).
- The expected yield is approximately 70-80%, with a Z/E ratio of approximately 9:1. The isomeric ratio should be confirmed by HPLC analysis.

Protocol 2: Synthesis of (Z)-Cefprozil via Dane Salt Coupling

This protocol is based on the widely used Dane salt method for acylating the 7-amino group of cephalosporin cores.^[1]

Step 2.1: Silylation of (Z)-7-APRA

- In a dry, nitrogen-purged 500 mL flask, suspend the 7-APRA (24.1 g, 0.1 mol) obtained from Protocol 1 in anhydrous dichloromethane (DCM) (250 mL).
- Add N,O-bis(trimethylsilyl)acetamide (BSA) (50.8 g, 0.25 mol) dropwise at room temperature.
- Stir the mixture at 35-40 °C for 2-3 hours until the solution becomes clear.
- Cool the solution of silylated 7-APRA to -10 °C.

Step 2.2: Mixed Anhydride Formation of D-HPG-DK

- In a separate dry, nitrogen-purged flask, suspend D-(-)- α -p-hydroxyphenylglycine Dane potassium salt (33.4 g, 0.11 mol) in anhydrous DCM (150 mL).
- Add N-methylmorpholine (NMM) (1.0 g, 0.01 mol) as a catalyst.
- Cool the suspension to -15 °C to -20 °C.
- Slowly add ethyl chloroformate (12.0 g, 0.11 mol) dropwise, maintaining the temperature below -15 °C.
- Stir the mixture at -15 °C for 1-2 hours to form the mixed anhydride.

Rationale: The Dane salt of D-HPG is activated by forming a mixed anhydride with ethyl chloroformate. This activated species is highly reactive towards nucleophilic attack by the 7-amino group of the silylated 7-APRA.^[1]

Step 2.3: Coupling Reaction

- Add the solution of silylated 7-APRA from Step 2.1 to the mixed anhydride suspension from Step 2.2 at -15 °C.
- Stir the reaction mixture at -10 °C to -5 °C for 4-6 hours. Monitor the reaction progress by HPLC.

Step 2.4: Deprotection and Isolation of (Z)-Cefprozil

- Once the coupling is complete, quench the reaction by adding 2N hydrochloric acid at 0 °C until the pH of the aqueous layer is 1.5-2.0. This will hydrolyze the remaining silyl groups and the Dane salt protecting group.
- Separate the aqueous layer and adjust its pH to 6.0-6.5 with a 25% aqueous ammonia solution at 0-5 °C.
- Add dimethylformamide (DMF) (150 mL) and stir. (Z)-Cefprozil will begin to precipitate, often as a DMF solvate.
- Stir the slurry for 2-3 hours at 0-5 °C to complete the precipitation.
- Filter the product, wash with cold water (2 x 50 mL) and then with acetone (2 x 50 mL).
- Dry the product under vacuum at 40-50 °C to yield (Z)-Cefprozil. The final product is typically a monohydrate.
- The expected yield is 80-90%. Purity and isomeric ratio should be confirmed by HPLC.

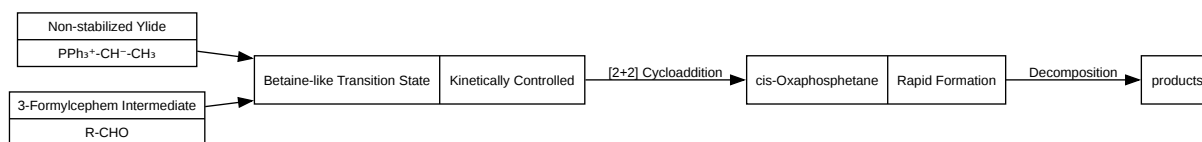
Characterization and Analysis

High-Performance Liquid Chromatography (HPLC) is the primary analytical technique for monitoring the reaction progress, determining the purity of the final product, and quantifying the ratio of (Z) to (E) isomers.

Parameter	Condition 1 (Isocratic)[7]	Condition 2 (Gradient)[8]
Column	C18 silica, e.g., Phenomenex Synergi Hydro RP (4.6 x 250 mm, 5 µm)	Phenyl Hydride, e.g., Cogent Phenyl Hydride (4.6 x 75mm, 4µm)
Mobile Phase	Water:Acetonitrile (90:10, v/v)	A: Water with 0.1% Formic Acid; B: Acetonitrile with 0.1% Formic Acid
Gradient	N/A	0-6 min: 5-20% B; 6-7 min: 20-5% B; 7-8 min: 5% B
Flow Rate	1.0 mL/min	1.0 mL/min
Detection	UV at 280 nm	UV at 280 nm
Temperature	Ambient	45 °C
Expected RT	(Z)-Cefprozil: ~4.1 min; (E)-Cefprozil: ~6.2 min	(Z)-Cefprozil: ~3.5 min; (E)-Cefprozil: ~4.0 min

Mechanistic Insights: The Wittig Reaction

The stereochemical outcome of the Wittig reaction is dependent on the stability of the phosphorus ylide.



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Caption: Simplified mechanism of the Z-selective Wittig reaction.

For non-stabilized ylides, such as the one generated from ethyltriphenylphosphonium iodide, the initial addition to the aldehyde is rapid and irreversible. The reaction proceeds through a

puckered, four-centered transition state that minimizes steric interactions between the larger substituents (the cephem nucleus and the methyl group of the ylide). This leads to the formation of a cis-oxaphosphetane intermediate, which then decomposes to yield the (Z)-alkene and triphenylphosphine oxide.^[4] This kinetic control is the basis for the high (Z)-selectivity of this reaction.

Safety and Handling Precautions

- General: All manipulations should be carried out in a well-ventilated fume hood. Personal protective equipment (PPE), including safety glasses, lab coat, and gloves, should be worn at all times.
- Reagents:
 - Iodotrimethylsilane (TMSI): Highly corrosive and moisture-sensitive. Handle under an inert atmosphere.
 - N,O-Bis(trimethylsilyl)acetamide (BSA): Moisture-sensitive. Handle under an inert atmosphere.
 - Sodium hexamethyldisilazide (NaHMDS): Highly flammable and moisture-sensitive. Handle under an inert atmosphere.
 - Ethyl chloroformate: Toxic and corrosive. Handle with care.
- Solvents: Dichloromethane and acetonitrile are volatile and toxic. Avoid inhalation and skin contact.

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